

N,N-Dimethylazepan-4-amine: A Comprehensive Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N*-dimethylazepan-4-amine

CAS No.: 933704-58-6

Cat. No.: B1525594

[Get Quote](#)

Abstract

This technical guide provides an in-depth overview of **N,N-dimethylazepan-4-amine**, a saturated heterocyclic amine with potential applications in medicinal chemistry and organic synthesis. This document details the compound's physicochemical properties, proposes a robust synthetic route via reductive amination, outlines key analytical characterization techniques, and discusses its potential applications and safety considerations. This guide is intended for researchers, scientists, and drug development professionals engaged in the exploration of novel chemical entities.

Introduction

N,N-dimethylazepan-4-amine, with the chemical formula $C_8H_{18}N_2$ and a molecular weight of 142.24 g/mol, is a tertiary amine built upon a seven-membered azepane ring. The azepane scaffold is a significant structural motif in a variety of biologically active compounds and approved pharmaceutical drugs. The incorporation of a dimethylamino group at the 4-position of the azepane ring can significantly influence the molecule's basicity, polarity, and pharmacological activity. Dimethylamine-containing compounds are prevalent in medicinal

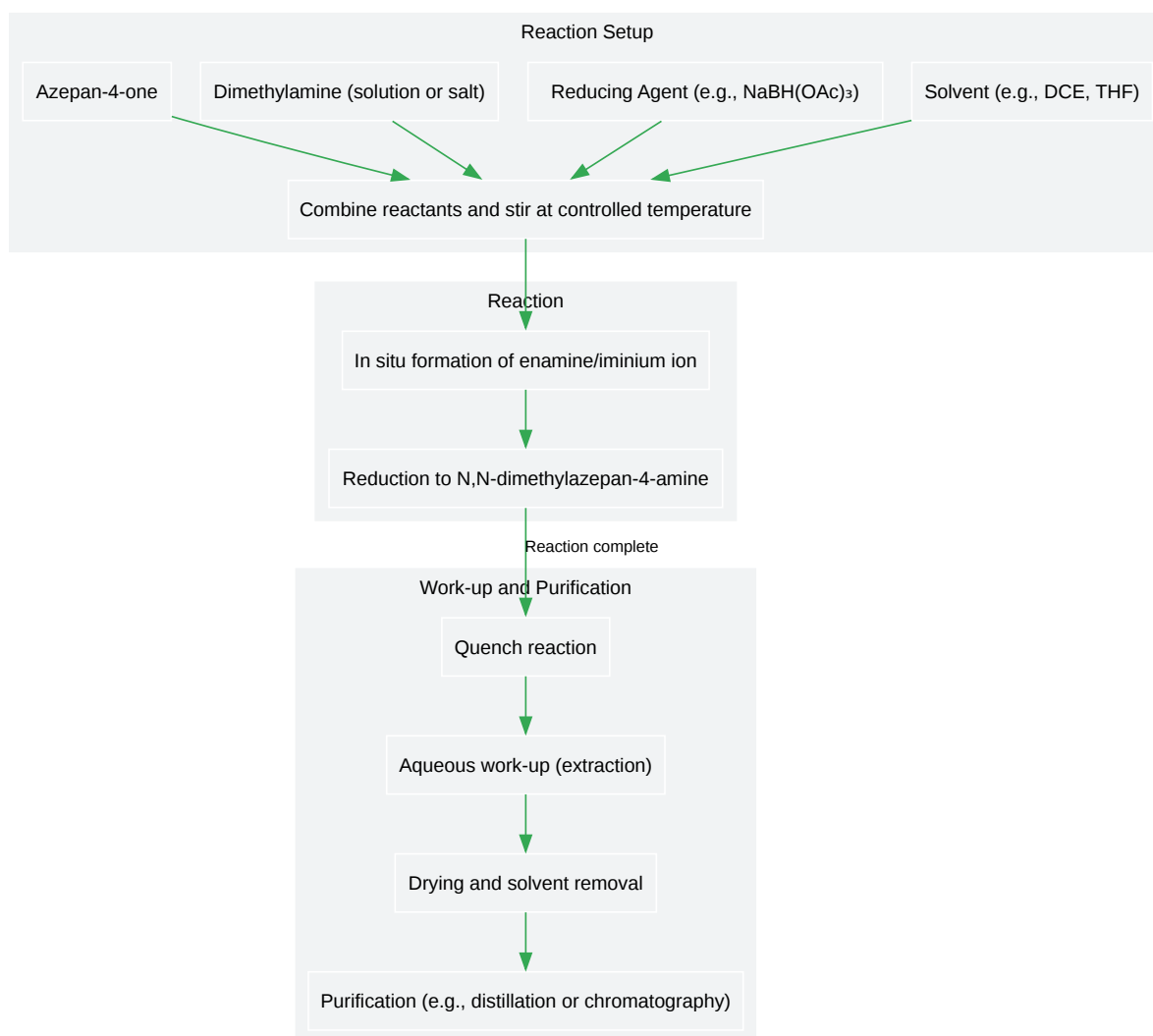
chemistry, exhibiting a wide range of biological activities, including antimicrobial, antihistaminic, anticancer, and analgesic properties.[1][2] This guide aims to provide a comprehensive technical resource for the synthesis, characterization, and potential utilization of **N,N-dimethylazepan-4-amine** in a research and development setting.

Physicochemical and Structural Properties

The structural and physicochemical properties of **N,N-dimethylazepan-4-amine** are fundamental to its handling, reactivity, and potential biological interactions.

Chemical Structure

The chemical structure of **N,N-dimethylazepan-4-amine** consists of a saturated seven-membered azepane ring with a dimethylamino substituent at the C-4 position.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of **N,N-dimethylazepan-4-amine**.

Detailed Experimental Protocol (Proposed)

This protocol is a representative procedure based on established methods for reductive amination. [3][4][5] Optimization of reaction conditions may be necessary to achieve the desired yield and purity.

Materials:

- Azepan-4-one (or its hydrochloride salt)
- Dimethylamine (2M solution in THF or dimethylamine hydrochloride)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- To a solution of azepan-4-one (1.0 eq) in anhydrous DCE (0.2 M) is added dimethylamine (1.2 eq, as a 2M solution in THF).
- The reaction mixture is stirred at room temperature for 1-2 hours to facilitate the formation of the enamine/iminium ion intermediate.
- Sodium triacetoxyborohydride (1.5 eq) is added portion-wise to the reaction mixture. The reaction is then stirred at room temperature for 12-24 hours. Reaction progress should be monitored by a suitable technique (e.g., TLC or GC-MS).
- Upon completion, the reaction is carefully quenched by the slow addition of saturated aqueous sodium bicarbonate solution.

- The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with DCE or another suitable organic solvent (e.g., dichloromethane).
- The combined organic layers are washed with brine, dried over anhydrous MgSO_4 or Na_2SO_4 , filtered, and concentrated under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel to afford **N,N-dimethylazepan-4-amine**.

Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized **N,N-dimethylazepan-4-amine**. The following are expected analytical data based on the compound's structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the N-methyl protons as a singlet, and multiplets for the methylene and methine protons of the azepane ring. The chemical shifts of the protons adjacent to the nitrogen atoms will be downfield compared to the other ring protons.
- ^{13}C NMR: The carbon NMR spectrum should display distinct signals for the N-methyl carbons and the six unique carbons of the azepane ring. The carbons bonded to the nitrogen atoms will be deshielded and appear at a higher chemical shift.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight of the target compound.

Ion	Predicted m/z
$[\text{M}+\text{H}]^+$	143.1543
$[\text{M}+\text{Na}]^+$	165.1362

Data sourced from PubChemLite. [6]

Infrared (IR) Spectroscopy

The IR spectrum of **N,N-dimethylazepan-4-amine** is expected to show characteristic C-H stretching vibrations for the alkyl groups and potentially N-H stretching if the secondary amine on the ring is protonated or if the sample is not completely dry. The absence of a strong carbonyl (C=O) absorption around 1700 cm^{-1} would confirm the complete reduction of the starting ketone.

Potential Applications in Research and Development

While specific applications for **N,N-dimethylazepan-4-amine** are not extensively documented, its structural features suggest potential utility in several areas of chemical and pharmaceutical research.

Building Block in Medicinal Chemistry

The azepane ring is a key component in numerous FDA-approved drugs. [7]**N,N-dimethylazepan-4-amine** can serve as a valuable scaffold or intermediate for the synthesis of more complex molecules with potential therapeutic activities. The dimethylamino group can act as a key pharmacophore, influencing receptor binding and pharmacokinetic properties.

Ligand in Catalysis

Tertiary amines are often employed as ligands in transition metal catalysis or as organocatalysts. The specific stereoelectronic properties of **N,N-dimethylazepan-4-amine** could make it a candidate for these applications.

Probe for Biological Systems

As a novel chemical entity, **N,N-dimethylazepan-4-amine** could be used as a probe to investigate biological pathways and receptor interactions, particularly in the central nervous system, given the prevalence of azepane-containing compounds with neurological activity.

Safety and Handling

Detailed toxicological data for **N,N-dimethylazepan-4-amine** is not available. However, based on the general properties of aliphatic amines, it should be handled with appropriate

precautions.

- **General Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.
- **Toxicity:** Amines can be corrosive and irritating to the skin, eyes, and respiratory tract. Assume the compound is harmful if swallowed, inhaled, or in contact with skin.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids.

Conclusion

N,N-dimethylazepan-4-amine is a structurally interesting tertiary amine with significant potential as a building block in drug discovery and organic synthesis. While experimental data on this specific compound is limited, this guide provides a comprehensive overview based on established chemical principles and data from related compounds. The proposed synthetic route via reductive amination offers a reliable method for its preparation, and the outlined analytical techniques will be crucial for its characterization. Further research into the biological activity and applications of **N,N-dimethylazepan-4-amine** is warranted to fully explore its potential.

References

- CP Lab Safety. **N,N-dimethylazepan-4-amine**, 95% Purity, C₈H₁₈N₂, 1 gram. Available from: [\[Link\]](#)
- PubChemLite. **N,n-dimethylazepan-4-amine** (C₈H₁₈N₂). Available from: [\[Link\]](#)
- Google Patents. CN102964256A - Process for preparing 4-amino-N, N-dimethylbenzylamine.
- Khan, I., et al. (2024). FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years. RSC Advances.
- Google Patents. CA2032362C - Process for the preparation of n,n-dimethylamine.

- Wikipedia. Azepane. Available from: [\[Link\]](#)
- ResearchGate. Intramolecular reductive aminations for the formation of azepanes. Available from: [\[Link\]](#)
- ChemistryViews. (2023). Preparation of Optically Active Azepane Scaffolds. Available from: [\[Link\]](#)
- Organic Chemistry Portal. Reductive Amination - Common Conditions. Available from: [\[Link\]](#)
- PubMed Central. FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years. Available from: [\[Link\]](#)
- PubChem. N,N-Dimethylpiperidin-4-amine. Available from: [\[Link\]](#)
- ResearchGate. (2018). A Straightforward Synthesis of 4,7-Disubstituted 1,4-Oxazepanes via a Brønsted Acid-Catalyzed Intramolecular Etherification Reaction. Current Organic Synthesis.
- Master Organic Chemistry. Reductive Amination, and How It Works. Available from: [\[Link\]](#)
- PubChem. N,N-Dimethylpyrimidin-4-amine. Available from: [\[Link\]](#)
- Google Patents. US5696294A - Process for producing N,N-dimethyl-N-alkylamine or N,N-dimethyl-N-alkenylamine.
- PubMed Central. Synthesis and biological evaluation of 3-(4-aminophenyl)-coumarin derivatives as potential anti-Alzheimer's disease agents. Available from: [\[Link\]](#)
- Theoretical and Experimental Studies of N,N-Dimethyl-N'-Picryl-4,4'-Stilbenediamine. Available from: [\[Link\]](#)
- PubMed Central. Synthesis of Functionalized Azepines via Cu(I)-Catalyzed Tandem Amination/Cyclization Reaction of Fluorinated Allenynes. Available from: [\[Link\]](#)
- MDPI. Design, Synthesis, and Biological Evaluation of 4,4'-Difluorobenzhydryl Carbamates as Selective M₁ Antagonists. Available from: [\[Link\]](#)

- PubMed Central. A Facile One-Pot Process for the Formation of Hindered Tertiary Amines. Available from: [\[Link\]](#)
- PubMed. Synthesis and pharmacological evaluation of 3-(3,4-dichlorophenyl)-1-indanamine derivatives as nonselective ligands for biogenic amine transporters. Available from: [\[Link\]](#)
- Reductive Alkylations of Dimethylamine Using Titanium(IV) Isopropoxide and Sodium Borohydride: An Efficient. Available from: [\[Link\]](#)
- ResearchGate. Design, Synthesis, and Biological Evaluation of Tetrazole Analogs of Cl-Amidine as Protein Arginine Deiminase Inhibitors. Available from: [\[Link\]](#)
- NIST WebBook. Benzenamine, N,N-dimethyl-4-(phenylazo)-. Available from: [\[Link\]](#)
- NIST WebBook. Benzenamine, N,N-dimethyl-4-nitroso-. Available from: [\[Link\]](#)
- PubChem. N,N-Dimethylheptylamine. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Biological Evaluation and Structural Analysis of Some Aminodiphenylamine Derivatives | MDPI [mdpi.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. Reductive Amination - Common Conditions [commonorganicchemistry.com]
- 5. A Facile One-Pot Process for the Formation of Hindered Tertiary Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. PubChemLite - N,n-dimethylazepan-4-amine (C8H18N2) [pubchemlite.lcsb.uni.lu]
- 7. Azepane - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [N,N-Dimethylazepan-4-amine: A Comprehensive Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1525594/docs#n-n-dimethylazepan-4-amine-a-comprehensive-technical-guide-for-advanced-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)